

# What is the chemical structure of Shizukaol G

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Shizukaol G

Cat. No.: B15594978

[Get Quote](#)

## Shizukaol G: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Shizukaol G** is a naturally occurring dimeric sesquiterpenoid, a class of complex organic molecules known for their diverse and potent biological activities. Isolated from plants of the *Chloranthus* genus, **Shizukaol G** possesses a highly intricate chemical architecture that has garnered significant interest within the scientific community. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and experimental protocols related to **Shizukaol G**, serving as a vital resource for researchers in natural product chemistry, pharmacology, and drug discovery.

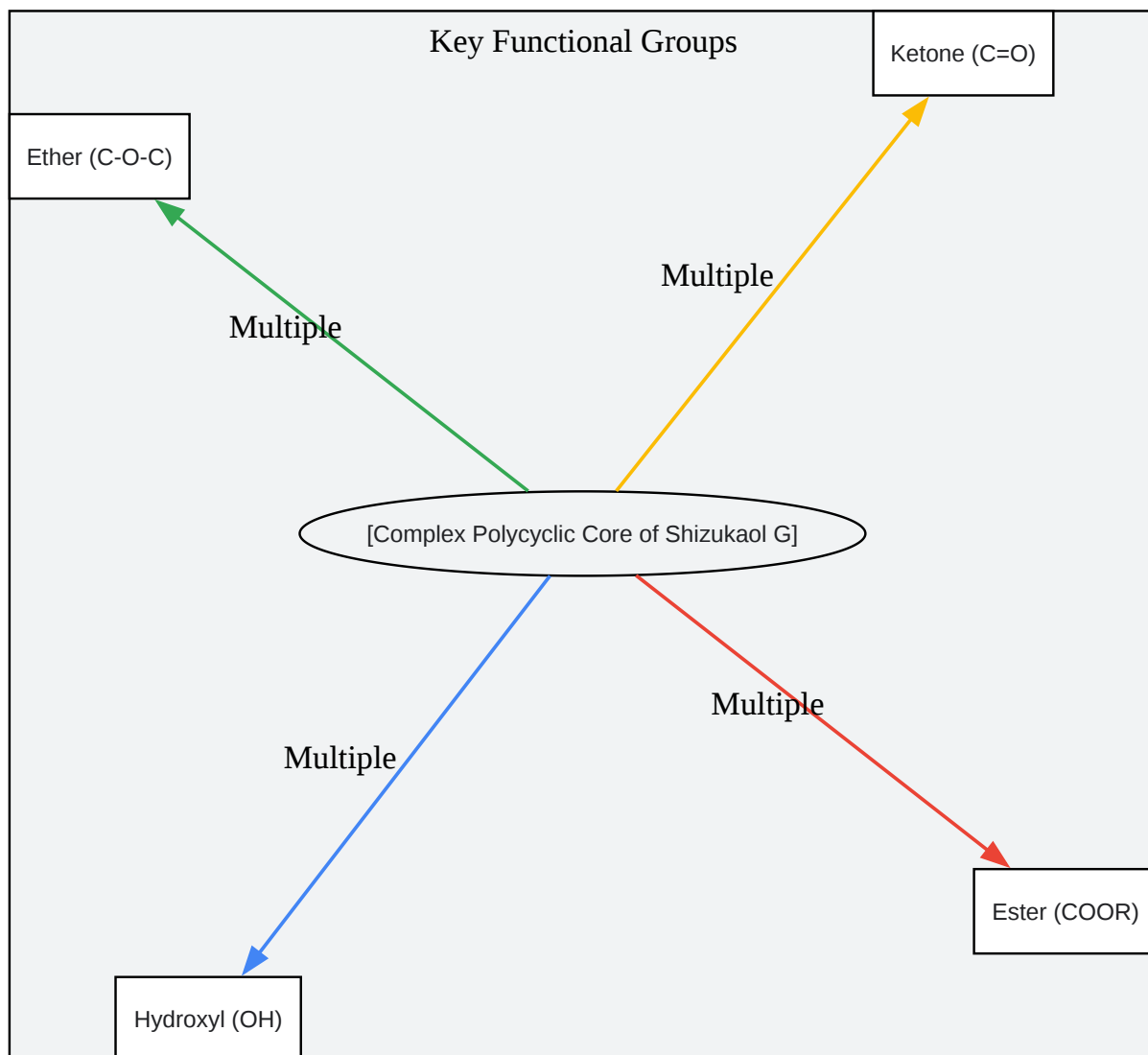
### Chemical Structure and Properties

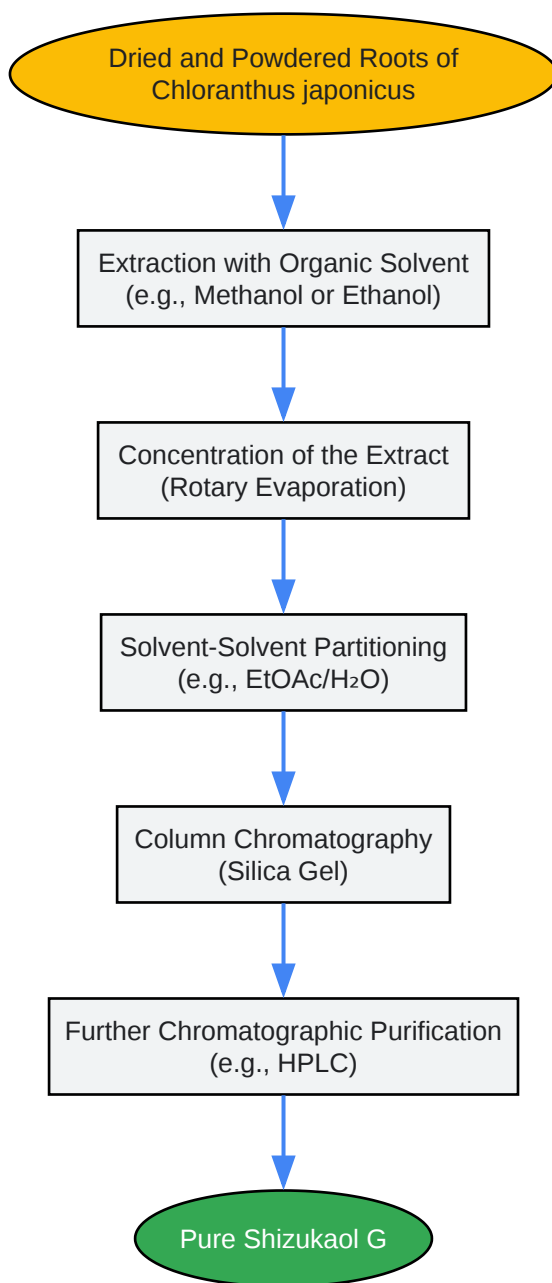
**Shizukaol G** is characterized by a complex polycyclic framework, typical of dimeric sesquiterpenoids derived from lindenane-type monomers. Its chemical formula is  $C_{40}H_{44}O_{14}$ , with a molecular weight of approximately 748.8 g/mol <sup>[1]</sup>. The molecule features multiple stereocenters and oxygen-containing functional groups, contributing to its complex three-dimensional structure and potential for specific biological interactions.

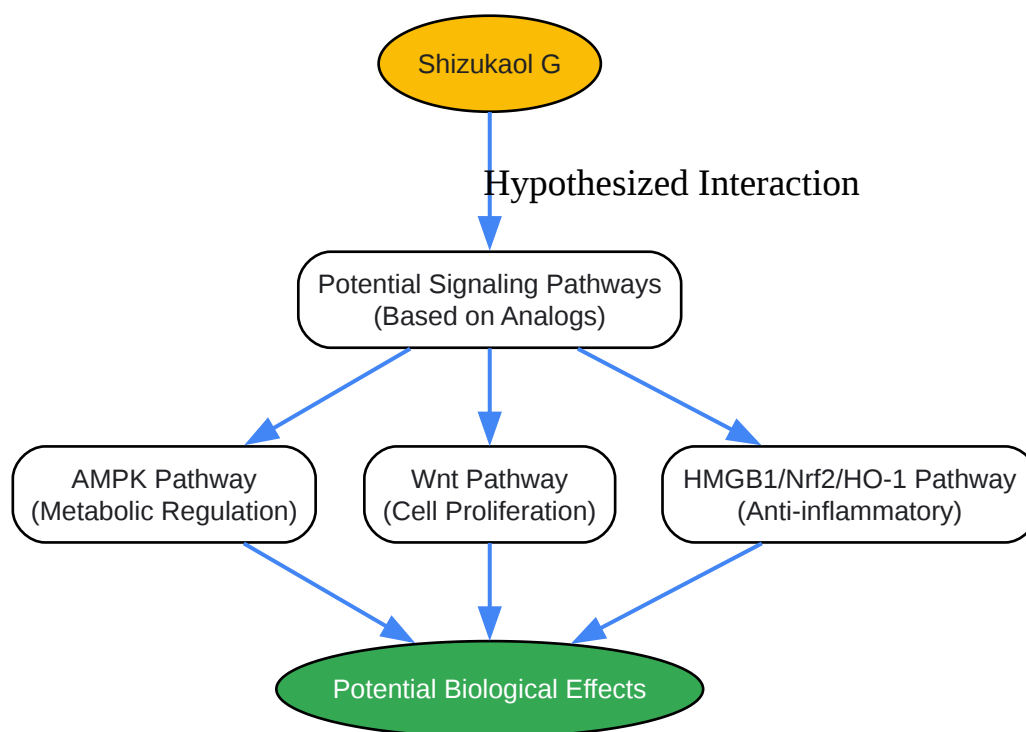
Table 1: Physicochemical Properties of **Shizukaol G** <sup>[1]</sup>

Property	Value
Molecular Formula	C40H44O14
Molecular Weight	748.8 g/mol
IUPAC Name	methyl (2Z)-2-[(1S,9S,13E,18S,19S,21R,22S,23S,26S,28R,29S,30R,33R,36R)-9,18,30-trihydroxy-14,22,29-trimethyl-3,7,10,15,31-pentaoxo-2,6,11,16-tetraoxanonacyclo[16.15.3.1 <sup>15,29</sup> .0 <sup>1,23</sup> .0 <sup>4,34</sup> .0 <sup>19,21</sup> .0 <sup>22,36</sup> .0 <sup>26,28</sup> .0 <sup>33,37</sup> ]heptatriacont-4(34),13,25(37)-trien-32-ylidene]propanoate
CAS Number	165171-11-9

A 2D representation of the chemical structure of **Shizukaol G** is provided below.







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Shizukaol G | C<sub>40</sub>H<sub>44</sub>O<sub>14</sub> | CID 122233413 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What is the chemical structure of Shizukaol G]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15594978#what-is-the-chemical-structure-of-shizukaol-g]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)